

Application Notes and Protocols for Ce-UiO-66 in Heterogeneous Catalysis

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Compound of Interest

Compound Name: CE-Uio-66

Cat. No.: B15880174

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These application notes provide a comprehensive overview of the use of Cerium-based University of Oslo-66 (**Ce-UiO-66**), a metal-organic framework (MOF), in various heterogeneous catalytic reactions. The unique redox properties of cerium, combined with the robust and porous structure of the UiO-66 framework, make **Ce-UiO-66** a versatile and efficient catalyst for a range of organic transformations. This document details synthetic protocols for **Ce-UiO-66** and its derivatives, along with specific protocols for its application in key catalytic processes.

Synthesis of Ce-UiO-66 Catalysts

The catalytic performance of **Ce-UiO-66** is highly dependent on its synthesis method, which influences its crystallinity, particle size, and defect density. Several methods have been developed, each with its own advantages.

Solvothermal Synthesis of Ce-UiO-66

This is a common method for producing highly crystalline **Ce-UiO-66**.

Protocol:

- Dissolve cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆) and 1,4-benzenedicarboxylic acid (H₂BDC) in N,N-dimethylformamide (DMF).
- Transfer the solution to a Teflon-lined autoclave.
- Heat the autoclave at 120 °C for 24 hours.[\[1\]](#)
- After cooling to room temperature, collect the crystalline product by filtration or centrifugation.
- Wash the product sequentially with DMF and ethanol to remove unreacted precursors.
- Dry the final product under vacuum at 120 °C for 12 hours.[\[1\]](#)

Room Temperature Synthesis of Ce-UiO-66

A greener and more energy-efficient alternative to the solvothermal method.

Protocol:

- Dissolve (NH₄)₂Ce(NO₃)₆ in a mixture of acetic acid and deionized water.
- Stir the solution for a short period.
- Add ethanol to the solution.
- Introduce the organic linker (e.g., 2-aminoterephthalic acid for **Ce-UiO-66-NH₂**).
- Continue stirring at room temperature. The product precipitates out of the solution.
- Collect the solid by filtration, wash with ethanol, and dry.

Bimetallic Ce/Zr-UiO-66 Synthesis

Incorporating zirconium into the **Ce-UiO-66** framework can enhance its stability and catalytic properties.

Protocol:

- Dissolve zirconyl nitrate hydrate ($\text{ZrO}(\text{NO}_3)_2 \cdot x\text{H}_2\text{O}$) and $(\text{NH}_4)_2\text{Ce}(\text{NO}_3)_6$ along with the organic linker (e.g., H_2BDC) in DMF.[1]
- Transfer the mixture to a Teflon-lined autoclave and heat at 120 °C for a specified time (e.g., 0.5, 24, or 72 hours).[1]
- After cooling, filter the solid product.
- Wash the product with DMF.
- Exchange the solvent with chloroform.
- Dry the bimetallic MOF at 120 °C for 12 hours.[1]

Applications in Heterogeneous Catalysis

Ce-UiO-66 has demonstrated significant catalytic activity in a variety of reactions, including oxidation, photocatalysis, and carbon-carbon bond-forming reactions.

Aerobic Oxidation of Alcohols

The redox-active Ce(IV) centers in **Ce-UiO-66** make it an excellent catalyst for the aerobic oxidation of alcohols to aldehydes and ketones, which are important intermediates in the synthesis of fine chemicals and pharmaceuticals.

Application: Selective oxidation of benzyl alcohol to benzaldehyde.

Protocol:

- Activate the **Ce-UiO-66** catalyst by heating at 180-220 °C under vacuum.
- In a reaction vessel, add the activated **Ce-UiO-66** catalyst, benzyl alcohol, and a co-catalyst such as TEMPO.
- Carry out the reaction in a suitable solvent under an oxygen atmosphere at a specific temperature (e.g., 60-100 °C).

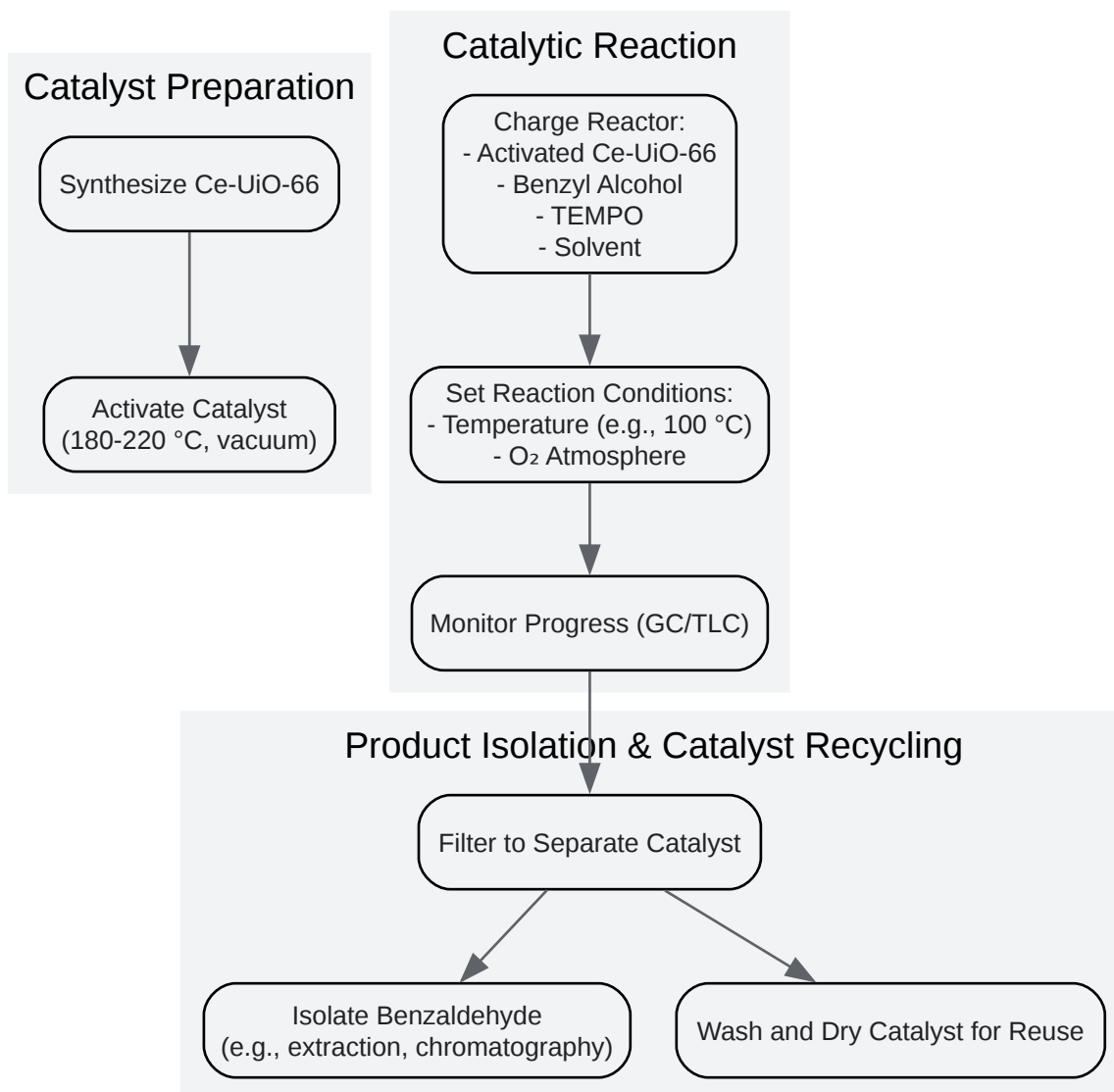
- Monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC).
- After completion, separate the catalyst by filtration for reuse.
- Isolate the product from the reaction mixture using standard work-up procedures.

Quantitative Data for Alcohol Oxidation:

Catalyst	Substrate	Co-catalyst	Temp. (°C)	Time (h)	Conversion (%)	Selectivity (%)	Reference
Ce-UiO-66-BDC	Benzyl alcohol	TEMPO	100	-	88	100 (to benzaldehyde)	
Au/UiO-66(Ce) (one-pot)	Vanillyl alcohol	-	60	-	43	90 (to vanillin)	[2][3]
Au/UiO-66(Ce) (double-solvent)	Vanillyl alcohol	-	60	-	37	62 (to vanillin)	[2]

Experimental Workflow for Aerobic Oxidation of Benzyl Alcohol

Workflow for Aerobic Oxidation of Benzyl Alcohol using Ce-UiO-66



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Caption: Workflow for the aerobic oxidation of benzyl alcohol.

Photocatalysis

Ce-UiO-66 and its functionalized derivatives are effective photocatalysts due to the ability of Ce(IV) to facilitate ligand-to-metal charge transfer, enhancing the generation of electron-hole pairs under light irradiation.[4]

Application: Removal of organic pollutants like methylene blue, rhodamine B, and Congo red from wastewater.[5][6][7]

Protocol:

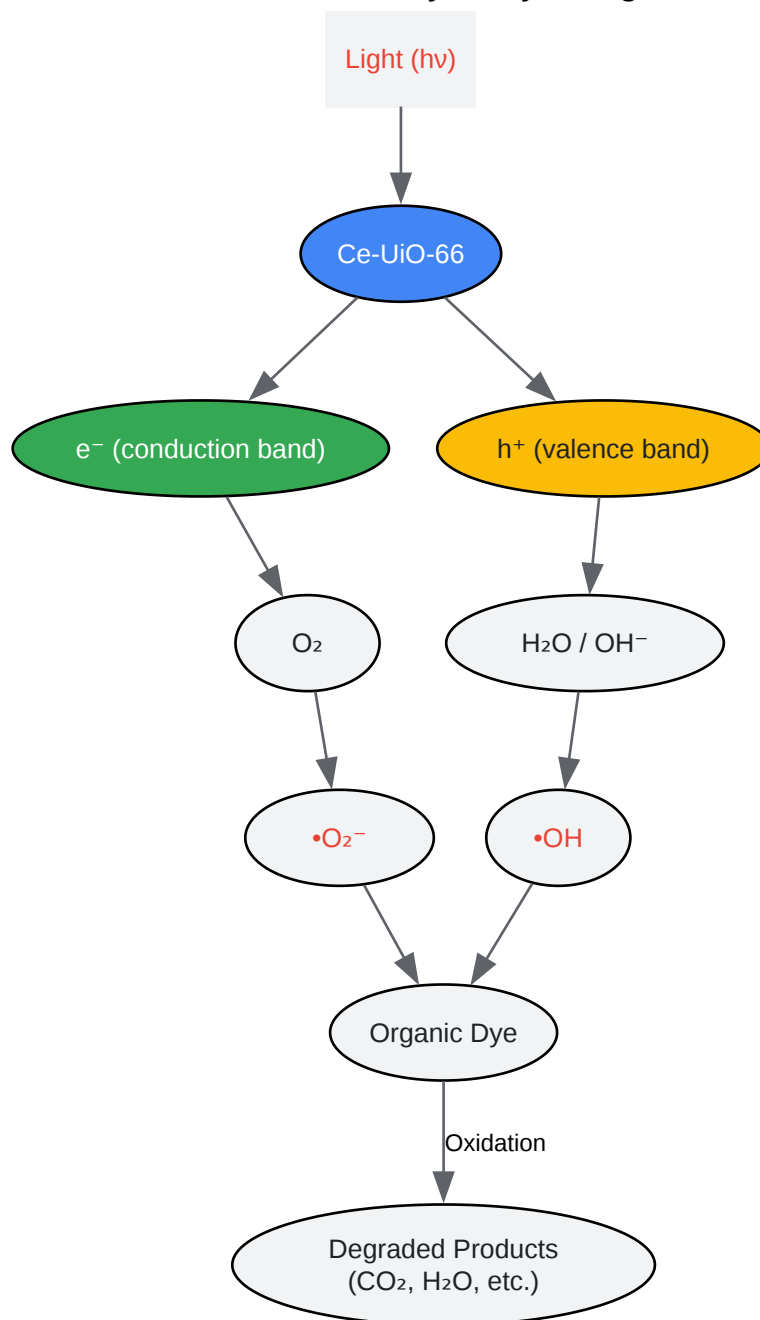
- Disperse the **Ce-UiO-66** photocatalyst in an aqueous solution of the organic dye.
- Stir the suspension in the dark for a period to reach adsorption-desorption equilibrium.
- Irradiate the suspension with a suitable light source (e.g., UV or visible light).[5][6]
- Periodically take aliquots of the suspension, centrifuge to remove the catalyst, and analyze the dye concentration using a UV-Vis spectrophotometer.[5]
- The degradation efficiency is calculated from the change in the dye's characteristic absorption peak.

Quantitative Data for Photocatalytic Dye Degradation:

Catalyst	Dye	Light Source	Time	Degradation (%)	Reference
Ce-UiO-66-NH ₂	Alizarin Red S	UV/Visible	1-3 min	Rapid degradation	[6]
Ce-UiO-66-OH	Congo Red	UV/Visible	1-3 min	Rapid degradation	[6]

Logical Relationship in Photocatalytic Dye Degradation

Mechanism of Photocatalytic Dye Degradation



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